

Personal protective equipment for handling NVP-BEZ 235-d3

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Compound of Interest

Compound Name: NVP-BEZ 235-d3

Cat. No.: B126005

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Essential Safety and Handling Guide for NVP-BEZ 235-d3

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **NVP-BEZ 235-d3**. The following procedures are designed to ensure the safe handling and disposal of this potent dual PI3K/mTOR inhibitor.

Understanding the Compound

NVP-BEZ 235, also known as Dactolisib, is a dual ATP-competitive inhibitor of phosphatidylinositol 3-kinase (PI3K) and mammalian target of rapamycin (mTOR).^{[1][2]} It is a potent anti-proliferative agent that induces cell cycle arrest.^[3] The deuterated form, **NVP-BEZ 235-d3**, is expected to have similar biological and toxicological properties. While some safety data sheets classify the compound as not hazardous, it has not been fully validated and should be handled with care.^[4]

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₃₀ H ₂₀ D ₃ N ₅ O
Molecular Weight	472.57 g/mol (approx.)
Appearance	Crystalline solid / Lyophilized powder
Solubility	Soluble in DMSO and DMF with warming.[3] Poorly soluble in water and ethanol.[3]
Storage	Store at -20°C, desiccated.[3][5]
Stability	Stable for at least 24 months in lyophilized form. [3] Once in solution, use within 3 months.[3]

Personal Protective Equipment (PPE)

The following personal protective equipment must be worn at all times when handling **NVP-BEZ 235-d3**.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Tightly fitting with side-shields conforming to EN 166 (EU) or NIOSH (US).[6]
Hand Protection	Gloves	Chemical impermeable gloves. Must be inspected prior to use. [6]
Body Protection	Lab Coat/Clothing	Fire/flammable resistant and impervious clothing.[6]
Respiratory Protection	Respirator	A full-face respirator is recommended if exposure limits are exceeded or if dust/aerosols are generated. [6]

Handling Workflow Diagram

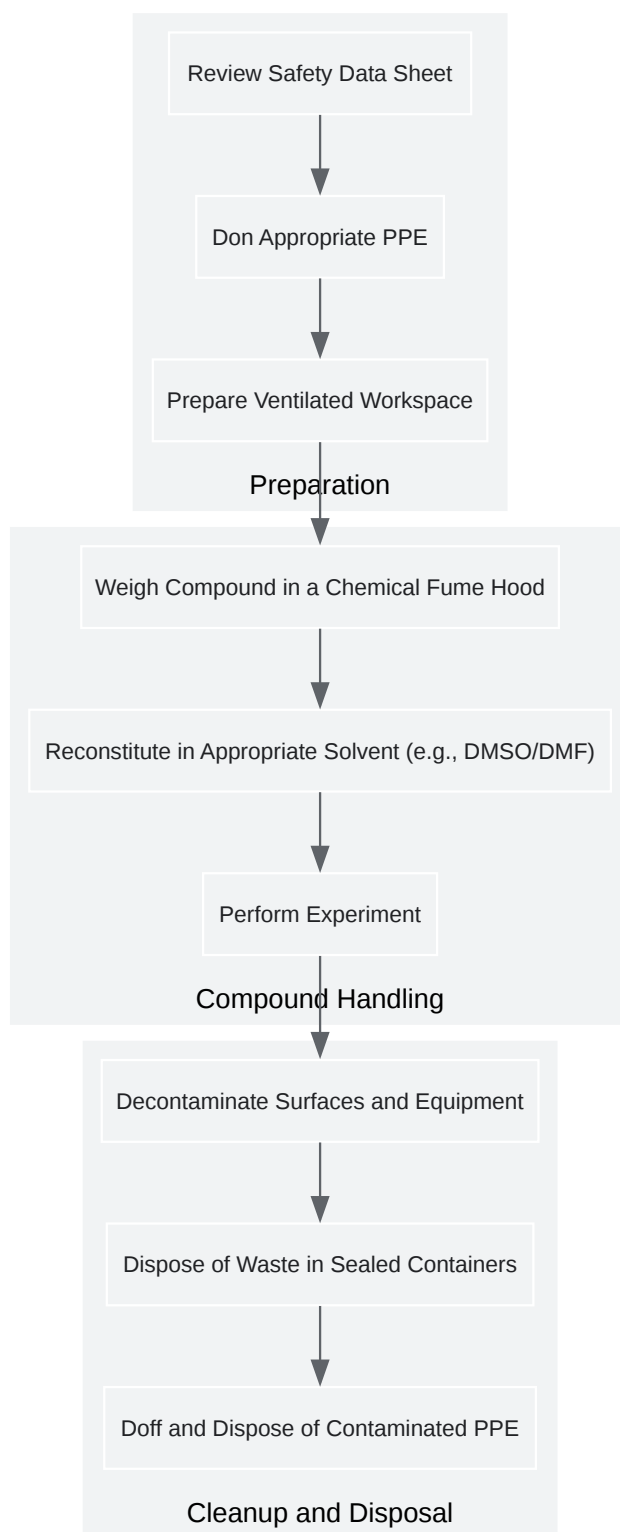


Figure 1: NVP-BEZ 235-d3 Handling Workflow

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Caption: Figure 1: Step-by-step workflow for the safe handling of **NVP-BEZ 235-d3**.

Operational Plan: Step-by-Step Handling Procedures

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the lyophilized powder at -20°C in a desiccated environment.[3][5]
- Maintain an accurate inventory of the compound.

Preparation for Use:

- Work in a well-ventilated area, preferably within a chemical fume hood.[6]
- Ensure all required PPE is correctly worn.
- Prepare all necessary equipment (e.g., microbalance, vials, solvents) within the containment area.

Reconstitution:

- NVP-BEZ 235 is typically supplied as a lyophilized powder.[3]
- To prepare a stock solution, for example, a 10 mM stock, reconstitute 5 mg of the compound in 1.065 ml of DMF.[3] Warming to 75°C for 5 minutes may be necessary to fully dissolve the compound.[3]
- The compound is also soluble in DMSO at 1.33 mg/ml with warming.[3]
- Aliquot the stock solution to avoid multiple freeze-thaw cycles.[3]

Experimental Use:

- Working concentrations typically range from 5 nM to 500 nM.[3]

- Avoid the formation of dust and aerosols.[\[6\]](#)
- Use non-sparking tools.[\[6\]](#)

First Aid Measures

In the event of exposure, follow these first aid procedures:

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [4] [6]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor. [4] [6]
Eye Contact	Rinse with pure water for at least 15 minutes. Seek immediate medical attention. [6]
Ingestion	Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [6]

Disposal Plan

Proper disposal of **NVP-BEZ 235-d3** and associated waste is critical to prevent environmental contamination.

Waste Segregation and Collection:

- Collect all waste materials, including unused compound, contaminated PPE, and cleaning materials, in a suitable, closed, and clearly labeled container.[\[6\]](#)
- Separate liquid and solid waste streams.

Disposal Procedure:

- Discharge into the environment must be avoided.[6]
- All chemical waste should be disposed of in accordance with local, state, and federal regulations.
- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.
- Adhered or collected material should be promptly disposed of.[6]

Signaling Pathway

NVP-BEZ 235 is a dual inhibitor of the PI3K/mTOR signaling pathway, which is a critical pathway in cell proliferation and survival.

PI3K/mTOR Signaling Pathway Inhibition by NVP-BEZ 235

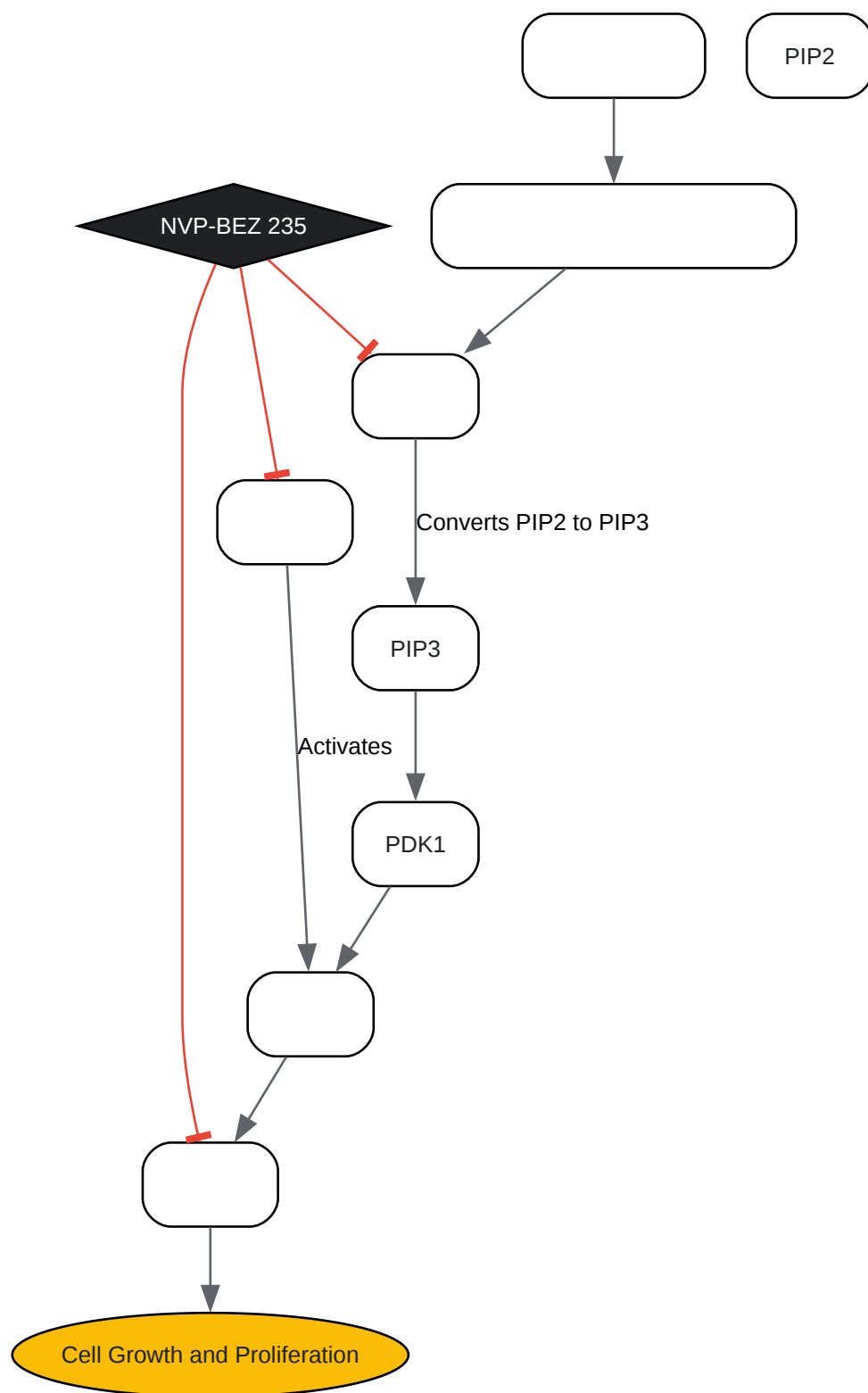


Figure 2: PI3K/mTOR Signaling Pathway Inhibition

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Caption: Figure 2: NVP-BEZ 235 inhibits both PI3K and mTOR complexes (mTORC1 and mTORC2).

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